

A Technical Guide to Water-Soluble Cyanine Dyes: Focus on Sulfo-Cy7.5

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Compound of Interest

Compound Name: Sulfo-Cy7.5 NHS ester

Cat. No.: B13923894

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the key features of water-soluble cyanine dyes, with a specific focus on Sulfo-Cy7.5. It is intended to serve as a technical resource for researchers, scientists, and professionals in the field of drug development who utilize fluorescence-based techniques in their work.

Core Features of Water-Soluble Cyanine Dyes

Cyanine dyes are a class of synthetic fluorescent molecules characterized by two nitrogen-containing heterocyclic rings linked by a polymethine bridge.^{[1][2]} The length of this conjugated chain is a primary determinant of the dye's absorption and emission spectra.^[3] The addition of sulfonate ($-\text{SO}_3^-$) groups to the core structure creates water-soluble versions of these dyes, such as Sulfo-Cy7.5.^[2] These negatively charged moieties impart several significant advantages:

- **Exceptional Water Solubility:** The presence of sulfonate groups renders the dyes highly soluble in aqueous buffers, which eliminates the need for organic co-solvents like DMSO or DMF in many labeling reactions.^{[1][2]} This is particularly advantageous when working with sensitive proteins that can be denatured by organic solvents.^[2]
- **Reduced Aggregation:** The enhanced water solubility prevents the aggregation of dye molecules, which can lead to fluorescence quenching and affect the stability of labeled biomolecules.^{[2][4]} This is especially important when a high degree of labeling is required.

- Near-Infrared (NIR) Fluorescence: Sulfo-Cy7.5 is a near-infrared dye, typically with an emission maximum around 808 nm.[\[5\]](#) This property is ideal for deep tissue imaging and in vivo studies, as longer wavelength photons can penetrate tissues more effectively with reduced background autofluorescence.[\[5\]](#)[\[6\]](#)
- High Molar Extinction Coefficient and Quantum Yield: Cyanine dyes, including Sulfo-Cy7.5, exhibit high molar extinction coefficients, meaning they absorb light very efficiently.[\[2\]](#)[\[3\]](#) When coupled with a good quantum yield, this results in bright fluorescent signals with a low background, enhancing sensitivity in various applications.[\[5\]](#)
- Photostability: Sulfo-Cy7.5 offers good photostability, which is crucial for applications that require prolonged or repeated exposure to light, such as in fluorescence microscopy and long-term imaging studies.[\[5\]](#)

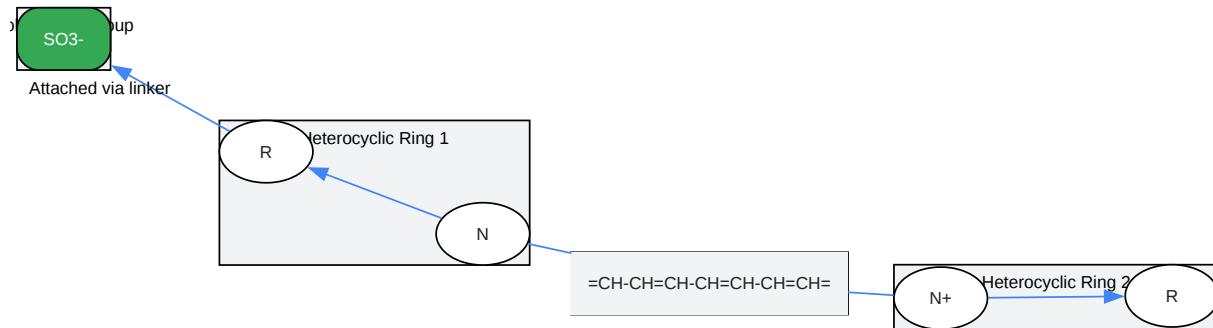
Quantitative Data Summary

The photophysical properties of Sulfo-Cy7.5 are summarized in the table below for easy reference and comparison.

Property	Value	References
Maximum Excitation Wavelength (λ_{ex})	~778 - 788 nm	[5] [7]
Maximum Emission Wavelength (λ_{em})	~797 - 808 nm	[5] [7]
Molar Extinction Coefficient (ϵ)	$\sim 222,000 \text{ cm}^{-1}\text{M}^{-1}$	[7] [8]
Fluorescence Quantum Yield (Φ)	~0.21	[7]
Stokes Shift	~20 nm	[5]
Solubility	Water, DMF, DMSO	[7]

Mandatory Visualizations

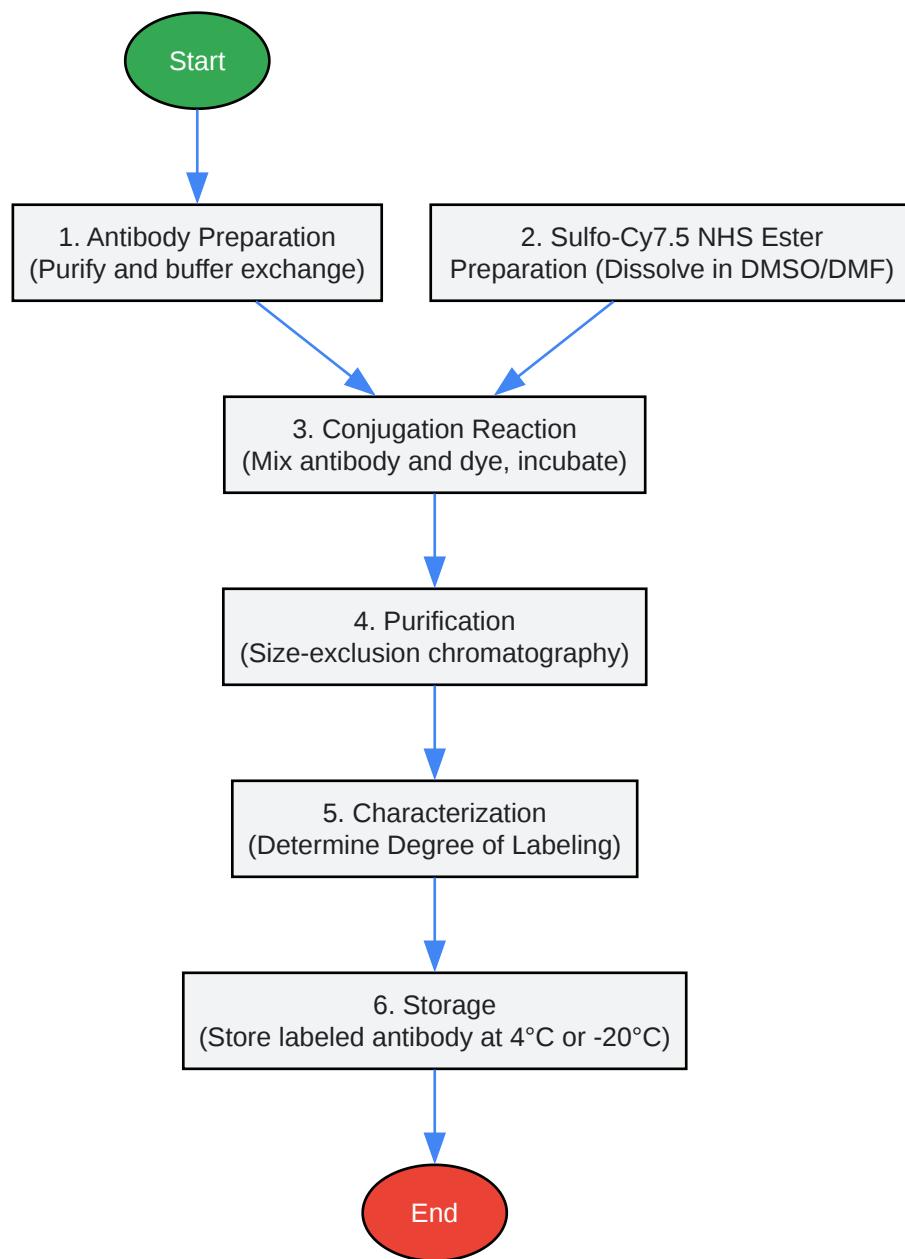
General Structure of a Water-Soluble Cyanine Dye



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Caption: General structure of a water-soluble cyanine dye.

Experimental Workflow: Antibody Labeling with Sulfo-Cy7.5 NHS Ester



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Caption: Workflow for labeling antibodies with Sulfo-Cy7.5.

Experimental Protocols

Protocol: Conjugation of Sulfo-Cy7.5 NHS Ester to Antibodies

This protocol outlines the covalent labeling of antibodies with Sulfo-Cy7.5 N-hydroxysuccinimide (NHS) ester, which reacts with primary amines on the antibody.

Materials:

- Purified antibody (1-2 mg/mL in an amine-free buffer, e.g., PBS).[9][10]
- **Sulfo-Cy7.5 NHS ester.**
- Anhydrous Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO).[11]
- Size-exclusion chromatography column (e.g., Sephadex G-25).[9][11]
- Conjugation buffer: 0.1 M sodium bicarbonate buffer, pH 8.3-8.5.[11][12]
- Storage buffer: PBS with 0.1% BSA and 0.02% sodium azide.[11]

Procedure:

- Antibody Preparation:
 - Dialyze the antibody against the conjugation buffer to remove any amine-containing substances.
 - Adjust the antibody concentration to 1-2 mg/mL.[9]
- **Sulfo-Cy7.5 NHS Ester** Preparation:
 - Immediately before use, dissolve the **Sulfo-Cy7.5 NHS ester** in a small amount of anhydrous DMF or DMSO to create a 10 mg/mL stock solution.[11][13]
- Conjugation Reaction:
 - Bring the antibody solution to room temperature.
 - Slowly add a 10- to 20-fold molar excess of the dissolved **Sulfo-Cy7.5 NHS ester** to the antibody solution while gently vortexing.[10][11]

- Incubate the reaction mixture for 1-2 hours at room temperature in the dark, with continuous gentle mixing.[11]
- Purification:
 - Separate the Sulfo-Cy7.5-conjugated antibody from the unconjugated dye using a size-exclusion chromatography column pre-equilibrated with the storage buffer.[9][11]
 - Collect the first colored fraction, which contains the labeled antibody.[11]
- Characterization (Optional):
 - Determine the degree of labeling (DOL) by measuring the absorbance of the conjugate at 280 nm (for the antibody) and ~780 nm (for Sulfo-Cy7.5).[11]
- Storage:
 - Store the purified Sulfo-Cy7.5-conjugated antibody at 4°C in the dark.[11] For long-term storage, add glycerol to a final concentration of 50% and store at -20°C.[11]

Applications in Research and Drug Development

The unique properties of Sulfo-Cy7.5 make it a valuable tool in various applications:

- In Vivo Imaging: Its near-infrared fluorescence allows for deep tissue imaging with minimal interference from background autofluorescence, making it ideal for preclinical studies in small animals.[5][6]
- Fluorescence Microscopy: Sulfo-Cy7.5 provides high-resolution imaging of cellular structures.[5]
- Flow Cytometry: It offers distinct signals for precise cell sorting and analysis.[5][6]
- Bioconjugation: Sulfo-Cy7.5 can be efficiently conjugated to a wide range of biomolecules, including proteins, antibodies, and nucleic acids, for targeted detection and imaging.[5][6]
- Molecular Probes: It is used in various assays to study molecular interactions.[5][6]

- Drug Delivery: Water-soluble cyanine dyes can be used as markers to track the delivery of drugs to target areas within the body.[4]

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